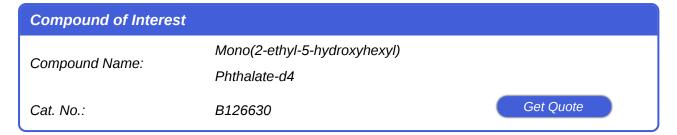


A Comprehensive Technical Guide to Mono(2ethyl-5-hydroxyhexyl) Phthalate-d4

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 679789-43-6

This technical guide provides an in-depth overview of **Mono(2-ethyl-5-hydroxyhexyl) Phthalate-d4** (MEHHP-d4), a deuterated internal standard crucial for the accurate quantification of its non-labeled counterpart, Mono(2-ethyl-5-hydroxyhexyl) phthalate (MEHHP). MEHHP is a significant secondary oxidative metabolite of the ubiquitous plasticizer, Di(2-ethylhexyl) phthalate (DEHP). This document is intended for researchers, scientists, and professionals in drug development and environmental health who are engaged in toxicological studies, human biomonitoring, and risk assessment of phthalates.

Introduction

Mono(2-ethyl-5-hydroxyhexyl) Phthalate (MEHHP) is a key biomarker of exposure to Di(2-ethylhexyl) phthalate (DEHP), a widely used plasticizer in various consumer products, including PVC plastics, medical devices, and food packaging materials. Due to its widespread use, human exposure to DEHP is common. Understanding the metabolism and toxicological profile of DEHP and its metabolites is of paramount importance for public health. MEHHP, being a prominent metabolite, serves as a reliable indicator of DEHP exposure. The deuterated analog, MEHHP-d4, is an indispensable tool for precise and accurate quantification of MEHHP in biological and environmental samples using isotope dilution mass spectrometry.

Physicochemical Properties



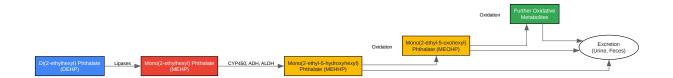
A summary of the key physicochemical properties of **Mono(2-ethyl-5-hydroxyhexyl) Phthalate-d4** is presented in the table below.

Property	Value
CAS Number	679789-43-6
Molecular Formula	C16H18D4O5
Molecular Weight	298.37 g/mol
Appearance	Colorless to light yellow oil
Purity	Typically ≥97.0%

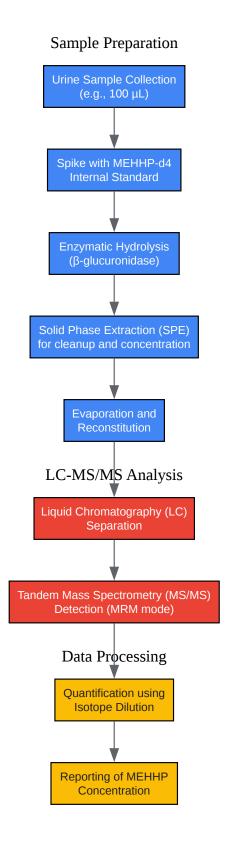
Metabolism of Di(2-ethylhexyl) Phthalate (DEHP)

The metabolic pathway of DEHP is complex and involves several enzymatic steps, primarily occurring in the liver and intestines. The initial step is the hydrolysis of DEHP to Mono(2-ethylhexyl) phthalate (MEHP) and 2-ethylhexanol, catalyzed by lipases. MEHP is the primary and bioactive metabolite. Subsequently, MEHP undergoes further oxidation by cytochrome P450 (CYP) enzymes, particularly from the CYP2C family, as well as alcohol and aldehyde dehydrogenases, to form a series of secondary metabolites, including MEHHP.[1][2][3] This metabolic cascade is crucial for the detoxification and excretion of DEHP.









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